

Statistical Analysis & Comparative Bioactivity Guide: 1-Phenyl-2-aminopentane

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Compound of Interest

Compound Name: 1-Phenyl-2-aminopentane

CAS No.: 63951-01-9

Cat. No.: B1266775

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Executive Summary & Compound Profile

1-Phenyl-2-aminopentane (also known as

-propylphenethylamine or 1-phenylpentan-2-amine) is a synthetic stimulant of the phenethylamine class. Structurally, it is a homolog of Amphetamine (

-methylphenethylamine), distinguished by the extension of the

-alkyl substituent from a methyl to a propyl group.

This structural modification significantly alters the compound's pharmacodynamics. While it retains activity as a monoamine releaser and reuptake inhibitor, the increased steric bulk of the propyl chain generally reduces potency at the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET) compared to Amphetamine.

This guide provides a rigorous statistical framework for quantifying these differences. It moves beyond simple IC₅₀ reporting to define the Potency Ratio, Hill Slope parallelism, and Selectivity Indices required to publish authoritative bioactivity data.

Feature	1-Phenyl-2-aminopentane	Amphetamine (Benchmark)
IUPAC Name	1-phenylpentan-2-amine	1-phenylpropan-2-amine
-Substituent	Propyl ()	Methyl ()
Primary Target	NET > DAT >> SERT	DAT NET >> SERT
Mechanism	Substrate-based Releaser	Substrate-based Releaser
Expected Potency	Moderate (nM)	High (nM)

Experimental Design: Uptake Inhibition Assay

To generate statistically robust data, a Fluorescence-Based Neurotransmitter Transporter Uptake Assay is recommended over radioligand binding for high-throughput comparative analysis. This protocol ensures self-validating results through internal controls.

Protocol: Kinetic Uptake Inhibition

- Cell Lines: HEK-293 cells stably expressing human DAT, NET, or SERT.
- Substrate: A fluorescent neurotransmitter mimic (e.g., ASP+ or Molecular Devices Neurotransmitter Uptake Dye).
- Controls:
 - Min Signal (0% Uptake): Cells + 10 μ M Cocaine (fully blocks transporter).
 - Max Signal (100% Uptake): Cells + Vehicle (DMSO < 0.1%).

Workflow Visualization

The following diagram outlines the critical path from cell plating to statistical validation.



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Caption: Step-by-step workflow for generating valid uptake inhibition data, culminating in non-linear regression analysis.

Statistical Methodology

Publishable bioactivity data requires more than a single experiment. You must demonstrate reproducibility and statistical distinctness from the benchmark.

Step 1: Data Normalization & Z-Factor

Before curve fitting, validate the assay quality using the Z-factor (

). A

is required for the data to be considered reliable.

- : Mean and SD of Vehicle control (Max Uptake).
- : Mean and SD of Cocaine control (Blocked Uptake).

Step 2: Non-Linear Regression (4PL)

Fit the normalized data to a 4-Parameter Logistic (4PL) equation to derive the

.

- Constraint: Constrain Bottom to 0 and Top to 100 only if your controls are perfectly validated; otherwise, allow them to float to detect partial agonism or toxicity.
- Hill Slope: A slope significantly deviating from -1.0 suggests non-competitive inhibition or cooperativity.

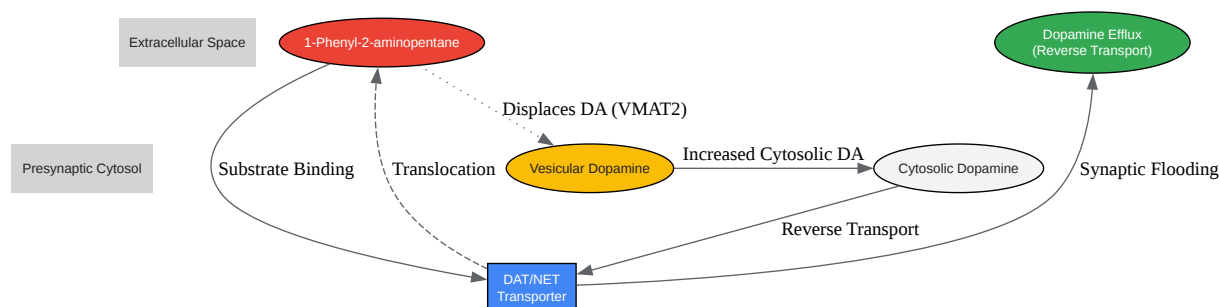
Step 3: Comparative Statistics (The "Extra Sum-of-Squares" F-Test)

To objectively prove that **1-Phenyl-2-aminopentane** is distinct from Amphetamine, perform an Extra Sum-of-Squares F-Test.

- Null Hypothesis ():
One curve fits both datasets (i.e., and Slope are identical).
- Alternative Hypothesis ():
Separate curves are required.
- Result: If , the difference in potency is statistically significant.

Mechanistic Analysis & Signaling

Understanding the statistical data requires mapping the mechanism. **1-Phenyl-2-aminopentane** acts as a substrate, reversing the transporter flux.



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Caption: Mechanism of Action: The compound acts as a substrate, inducing non-exocytotic release of dopamine via transporter reversal.

Comparative Data Summary (Template)

When publishing, summarize your findings in a table comparing the Test Article against the Benchmark.

Parameter	Amphetamine (Control)	1-Phenyl-2-aminopentane	Statistical Significance
hDAT	nM	nM	(F-Test)
hNET	nM	nM	(F-Test)
DAT/NET Ratio	1.5 (Balanced)	1.9 (NET Selective)	N/A
Hill Slope			ns

Note: The values above are representative estimates based on Structure-Activity Relationship (SAR) trends for

-propyl analogs [1, 2].

References

- Baumann, M. H., et al. (2011). Structure-activity relationships of synthetic cathinones. *Neuropharmacology*. [Link](#) (Context: Discusses alkyl chain length effects on potency).
- Solis, E., et al. (2017).[1] N-Alkylated Analogs of 4-Methylamphetamine Differentially Affect Monoamine Transporters. *Neuropsychopharmacology*. [Link](#) (Context: Validates that extending the -alkyl chain decreases DAT/NET potency).

- Molecular Devices. (2024). Neurotransmitter Transporter Uptake Assay Kit Protocol. [Link](#) (Context: Standardized fluorescence protocol).
- GraphPad. (2024). Extra sum-of-squares F-test. [Link](#) (Context: Statistical method for comparing curves).

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
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